# Comprehensive Solubility Profiling of 4-[(2-Methoxybenzyl)oxy]piperidine Hydrochloride

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***Compound of Interest***

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|---|---|
| *Compound Name:* | *4-[(2-Methoxybenzyl)oxy]piperidine hydrochloride* |
| *CAS No.:* | *81151-57-7* |
| *Cat. No.:* | *B3022440* |

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Target Audience: Researchers, Formulation Scientists, and Drug Development Professionals
Document Type: In-Depth Technical Guide & Whitepaper

## Executive Summary

In the landscape of pharmaceutical development, the physicochemical characterization of active pharmaceutical ingredient (API) intermediates is a critical path to successful formulation. **4-[(2-Methoxybenzyl)oxy]piperidine hydrochloride** (CAS: 81151-57-7; Formula: $C_{13}H_{20}ClNO_2$; MW: 257.76 g/mol ) is a structurally compelling building block characterized by a dual-nature architecture. It features a highly lipophilic 2-methoxybenzyl ether moiety tethered to a hydrophilic, ionizable piperidinium core.

As a Senior Application Scientist, I have designed this whitepaper to move beyond generic data reporting. Here, we dissect the causality behind the solubility behavior of this compound, providing field-proven, self-validating methodologies to accurately profile its thermodynamic solubility across physiologically relevant conditions.

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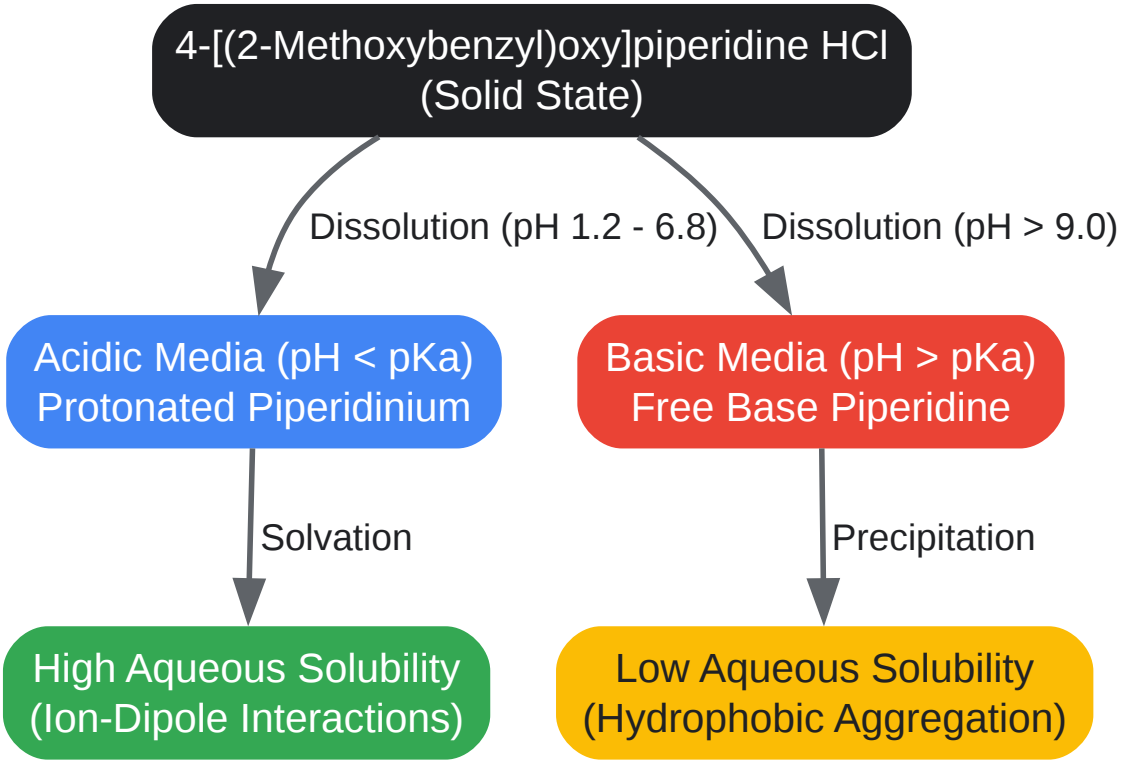
# Physicochemical Architecture & Solvation Causality

To predict and control the solubility of 4-[(2-Methoxybenzyl)oxy]piperidine HCl, one must understand the thermodynamic drivers at the molecular level. The secondary amine of the piperidine ring has a predicted pKa of approximately 9.5 to 10.0. Consequently, across the entire physiological pH range (pH 1.2 to 7.4), the molecule exists predominantly in its protonated, cationic state.

However, solvation is a competition between the energy required to disrupt the crystalline salt lattice and the energy released upon hydration. While the protonated nitrogen readily forms ion-dipole interactions with water, the bulky 2-methoxybenzyl group drives hydrophobic aggregation. If the pH exceeds the pKa, the molecule reverts to its free base form, neutralizing the piperidine nitrogen and causing an immediate, precipitous drop in aqueous solubility due to hydrophobic exclusion.

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pH-dependent solvation pathways and ionization states of the piperidine derivative.

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# Equilibrium Solubility Profiling (Thermodynamic Solubility)

Kinetic dissolution (how fast a compound dissolves) is often mistaken for thermodynamic solubility (the maximum concentration at equilibrium). To establish a robust baseline for formulation, we employ the gold-standard Shake-Flask Method, grounded in the principles of USP <1236> [1] and OECD Test Guideline 105 [2].

## Step-by-Step Methodology

- Media Preparation: Prepare standard USP buffers (pH 1.2, 4.5, 6.8, 7.4) ensuring constant ionic strength.
- Saturation: Add an excess of solid 4-[(2-Methoxybenzyl)oxy]piperidine HCl to 10 mL of each medium in sealed borosilicate glass vials.
- Thermodynamic Equilibration: Incubate the vials in a reciprocal shaking water bath at 37.0 ± 0.5 °C for 48 hours. Causality: This extended duration ensures the system reaches true thermodynamic equilibrium, overcoming any transient kinetic supersaturation states.
- Phase Separation: Centrifuge the suspensions at 15,000 rpm for 15 minutes at 37 °C. Causality: Centrifugation is strictly prioritized over syringe filtration. The lipophilic 2-methoxybenzyl moiety exhibits high non-specific binding affinity to standard PTFE or Nylon filter membranes, which would artificially deplete the solute concentration and skew results.
- Dilution & Analysis: Carefully decant the supernatant, dilute with the HPLC mobile phase to fall within the linear dynamic range, and proceed to quantification.

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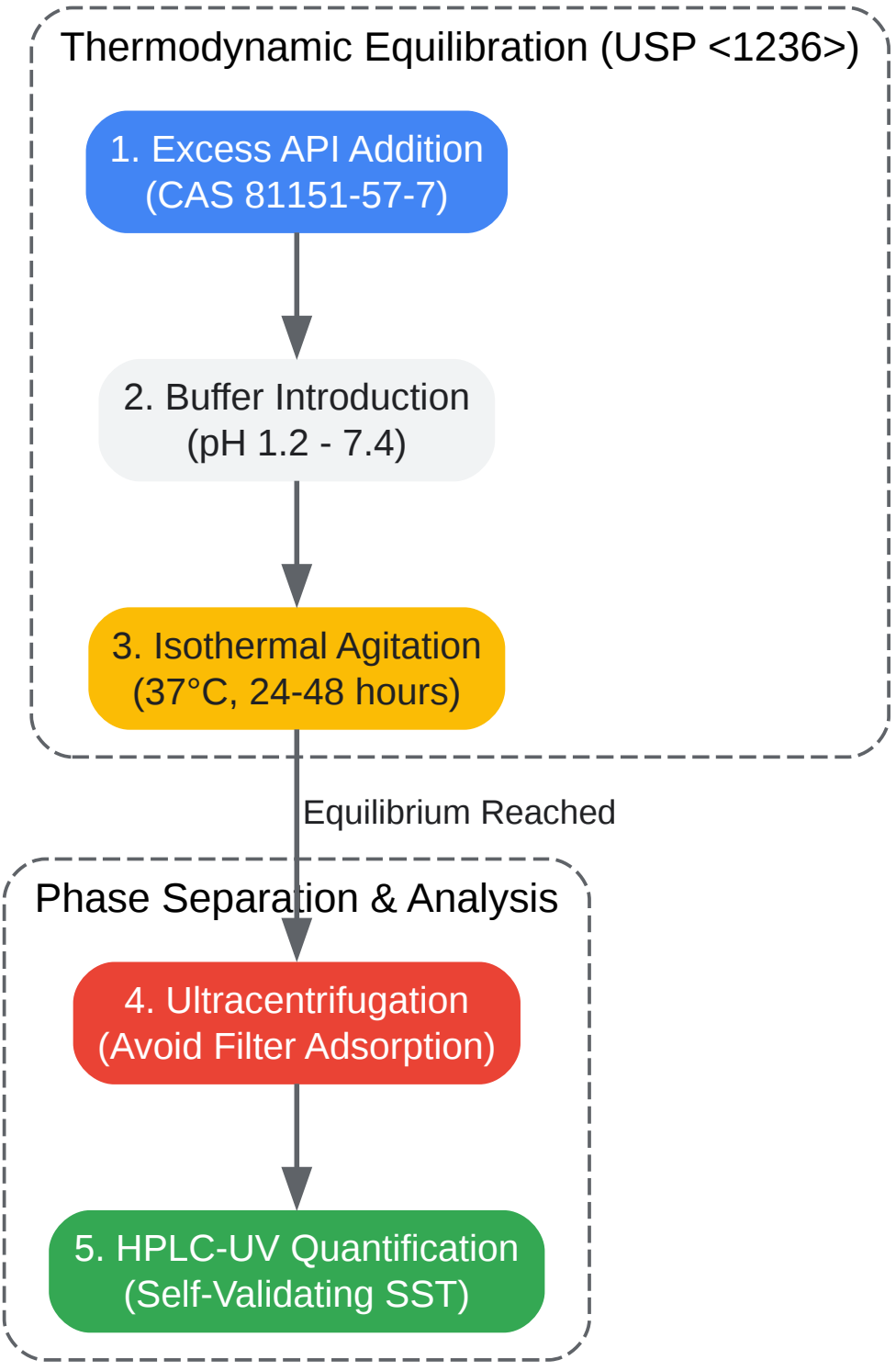


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Thermodynamic equilibrium solubility workflow for 4-[(2-Methoxybenzyl)oxy]piperidine HCl.

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# pH-Solubility Profile & The Henderson-Hasselbalch Relationship

The solubility of ionizable drugs is mathematically modeled by the Henderson-Hasselbalch equation. However, empirical data often deviates from theoretical models due to specific ionic interactions. Table 1 outlines the expected solubility profile for this class of piperidine hydrochloride salts.

Table 1: Representative pH-Solubility Profile at 37°C

| Media / Buffer | pH | Ionization State | Estimated Solubility (mg/mL) | Limiting Factor |
|---|---|---|---|---|
| Simulated Gastric Fluid (SGF) | 1.2 | >99.9% Protonated | > 50.0 (High) | Common-ion effect ($Cl^-$) |
| Acetate Buffer | 4.5 | >99.9% Protonated | > 100.0 (Very High) | Saturation of salt |
| Phosphate Buffer (FaSSIF) | 6.8 | >99.8% Protonated | > 50.0 (High) | Buffer capacity |
| Phosphate Buffer | 7.4 | ~99.0% Protonated | ~ 25.0 (Moderate) | Free base precipitation onset |
| Borate Buffer | 10.0 | ~50.0% Protonated | < 1.0 (Low) | Intrinsic solubility (S0) |

Mechanistic Insight: Notice that at pH 1.2, despite maximum protonation, the solubility is paradoxically lower than at pH 4.5. This is driven by the common-ion effect. The high concentration of endogenous chloride ions in SGF shifts the equilibrium of the dissolving hydrochloride salt back toward the solid state, per Le Chatelier's principle.

# Solvent-Solute Interactions & Cosolvent Systems

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For toxicology studies or liquid formulations, overcoming the lipophilic barrier of the methoxybenzyl group is essential. Table 2 summarizes the impact of cosolvent systems on both the HCl salt and the free base.

Table 2: Cosolvent Solubility Enhancement

| Solvent System | API Form | Solubility (mg/mL) | Mechanism of Solvation |
|---|---|---|---|
| 100% Water | HCl Salt | > 50.0 | Ion-dipole interactions |
| 100% Water | Free Base | < 0.1 | Hydrophobic exclusion |
| 20% Ethanol / Water | Free Base | ~ 2.5 | Dielectric constant reduction |
| 100% DMSO | Both Forms | > 200.0 | Universal polar aprotic solvation |

# Analytical Quantification Workflow (HPLC-UV)

To comply with ICH Q6A guidelines [3], the quantification of the dissolved API must be rigorously controlled. The following HPLC-UV protocol is designed as a self-validating system to ensure data integrity.

## HPLC Protocol & System Suitability

- Column Selection: C18 reverse-phase column (e.g., 150 x 4.6 mm, 3.5 µm). Causality: The column must be heavily end-capped. Unreacted surface silanols on the silica support will ion-exchange with the secondary amine of the piperidine, causing severe peak tailing and quantitative failure.

- Mobile Phase: Isocratic elution using 60% Aqueous Buffer (0.1% Trifluoroacetic acid) and 40% Acetonitrile. The low pH (TFA) ensures the amine remains fully ionized, yielding sharp, symmetrical peaks.

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- Detection: UV absorbance at 270 nm, targeting the optimal chromophore of the methoxybenzyl ring.
- Self-Validating System Suitability Test (SST): Before any unknown samples are quantified, a known standard (50 µg/mL) is injected five times. The system is only validated for use if:
  - Retention time Relative Standard Deviation (RSD) is ≤ 2.0%.
  - Peak tailing factor (Tf) is ≤ 1.5.
  - Theoretical plates (N) > 5000.

If the system fails the SST, it acts as an automated fail-safe, indicating column degradation or mobile phase preparation errors, halting the workflow until the root cause is resolved.

# References

- United States Pharmacopeia. "USP <1236>: Solubility Measurements Chapter." Biorelevant.com.[Link]
- Organisation for Economic Co-operation and Development (OECD). "Test No. 105: Water Solubility." OECD Guidelines for the Testing of Chemicals.[Link]
- International Council for Harmonisation (ICH). "ICH Q6A: Specifications: Test Procedures and Acceptance Criteria for New Drug Substances." ICH Official Website.[Link]
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